

A Whitepaper for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tylosin tartrate powder

Cat. No.: B16368602

[Get Quote](#)

Introduction

Tylosin tartrate is a macrolide antibiotic, a tartrate salt of tylosin, which is a fermentation product of *Streptomyces fradiae*[1][2][3]. Primarily utilized in veterinary medicine, it is effective against a wide spectrum of Gram-positive bacteria and some Gram-negative organisms, making it crucial for treating respiratory and gastrointestinal infections in livestock and poultry[1][3][4]. The tartrate salt form is specifically employed to enhance the aqueous solubility of the parent compound, tylosin, which is a critical attribute for its formulation into oral solutions for administration in drinking water or as injectable preparations[1][5].

Understanding the solubility profile of an active pharmaceutical ingredient (API) like tylosin tartrate is fundamental to drug development. Solubility dictates the bioavailability, informs formulation strategies, and impacts the overall therapeutic efficacy of the final drug product. Low solubility can lead to unpredictable in vitro results, poor bioavailability, and underestimated toxicity, posing significant hurdles in development[6][7]. This guide provides a comprehensive technical overview of the solubility of tylosin tartrate in water and other common solvents, the key factors influencing its solubility, and a detailed protocol for its experimental determination.

Physicochemical Properties Influencing Solubility

The solubility of a compound is intrinsically linked to its physicochemical properties. For tylosin tartrate, the key parameters are summarized below. The molecule's large, complex lactone ring structure and the presence of multiple functional groups, combined with the properties of the tartrate counterion, govern its interaction with various solvents[8][9].

Property	Value	Source(s)
Molecular Formula	$C_{50}H_{83}NO_{23}$ or $C_{46}H_{77}NO_{17} \cdot C_4H_6O_6$	[1][4][10]
Molecular Weight	~1066.18 g/mol	[10][11][12]
Appearance	White to pale yellow powder/granules	[1][4][12]
pKa	7.1 (for Tylosin base)	[5]
pH (1% solution)	5.0–7.5	[1][11]

The tartrate salt form significantly improves water solubility compared to the tylosin base, which is only slightly soluble in water[5]. The pH of a 1% solution, ranging from 5.0 to 7.2, indicates that aqueous solutions will be slightly acidic to neutral, a range where the compound demonstrates good stability[11][13].

Quantitative and Qualitative Solubility Profile

Tylosin tartrate exhibits a wide range of solubilities across different solvents, a critical consideration for formulation, extraction, and analytical method development. The data compiled from various authoritative sources is summarized below.

Solvent	Qualitative Description	Quantitative Value (mg/mL)	Source(s)
Water	Freely soluble / Highly soluble	≥ 100 / 200 / 5000 (as base)	[1][2][8][11][14][15][16][17]
Methanol	Soluble / Slightly Soluble	-	[4][12][18]
Ethanol	Slightly soluble / Soluble	~30 / 300	[4][14][16][19]
Dimethyl Sulfoxide (DMSO)	Soluble	≥ 36.85 / ≥ 100 / 300	[2][16][19][20]
Methylene Chloride	Freely soluble	-	[11][14]
Chloroform	Freely soluble / Slightly Soluble	-	[4][12][18]
Dimethylformamide (DMF)	Soluble	~30	[19]
Propylene Glycol	Soluble	-	[5]
Ether	Insoluble	-	[18]
Phosphate Buffered Saline (PBS, pH 7.2)	Slightly soluble	-	[19]

Causality Insight: The high solubility in water is a direct consequence of its salt form. The tartaric acid component provides ionizable carboxylic acid and hydroxyl groups, which readily form hydrogen bonds with water. In contrast, its solubility in less polar organic solvents like ether is poor. Its solubility in alcohols like methanol and ethanol is moderate, reflecting the balance between the polar tartrate moiety and the large, relatively less polar macrolide structure of tylosin. Solvents like DMSO and DMF are excellent solubilizing agents due to their high polarity and ability to disrupt intermolecular forces in the solid crystal lattice.

Key Factors Influencing Solubility

The solubility of tylosin tartrate is not a static property but is dynamically influenced by environmental conditions, primarily pH and temperature.

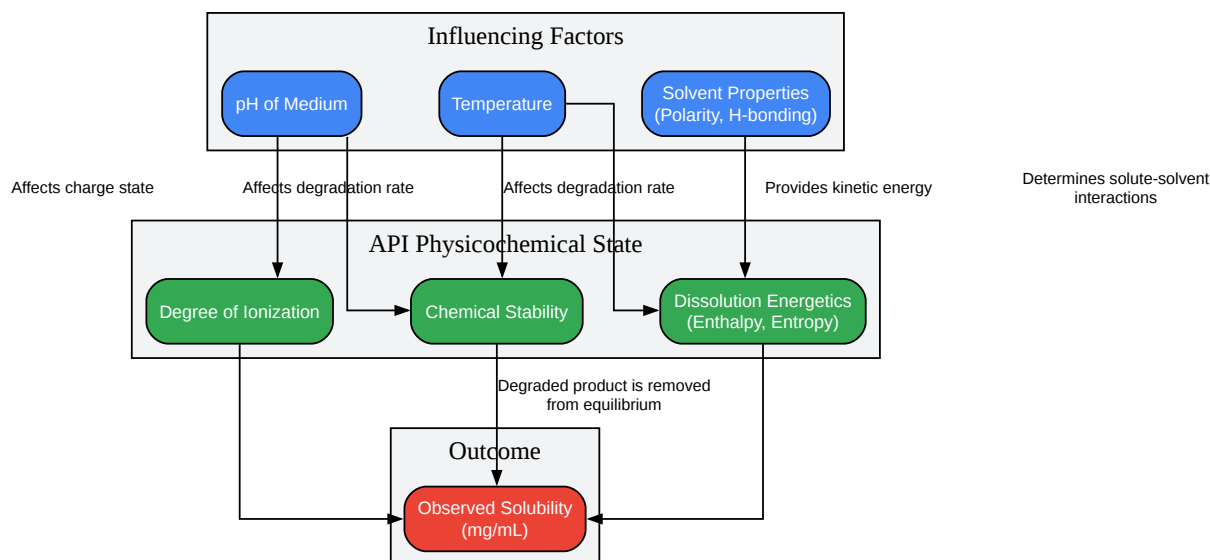
Effect of pH

The pH of the medium is a critical determinant of tylosin tartrate's stability and solubility. The molecule is most stable in a pH range of approximately 5 to 7[13]. It is reported to be unstable in acidic environments[15]. However, another study indicates maximum stability around pH 3.5 and 9.0, corresponding to its salt and non-dissociated forms, respectively, with significant inactivation outside this range[21]. This highlights the need for careful pH control in formulations. For oral administration via drinking water, maintaining the pH within the optimal 5-7 range is crucial to prevent degradation and ensure the drug remains in solution[13].

Effect of Temperature

Temperature also plays a significant role. For solutions of tylosin tartrate in alcohol mixtures (methanol combined with ethanol, 1-propanol, or 2-propanol), solubility has been shown to increase with rising temperature[22]. This endothermic dissolution process is common for many organic solids. This behavior is crucial for manufacturing processes, where temperature can be modulated to increase dissolution rates or achieve higher concentrations. Conversely, for the tylosin base in pure water, solubility has been observed to decrease with increasing temperature, indicating an exothermic dissolution process[23]. This underscores the importance of characterizing the specific salt form being used.

Logical Relationship of Factors Influencing Solubility



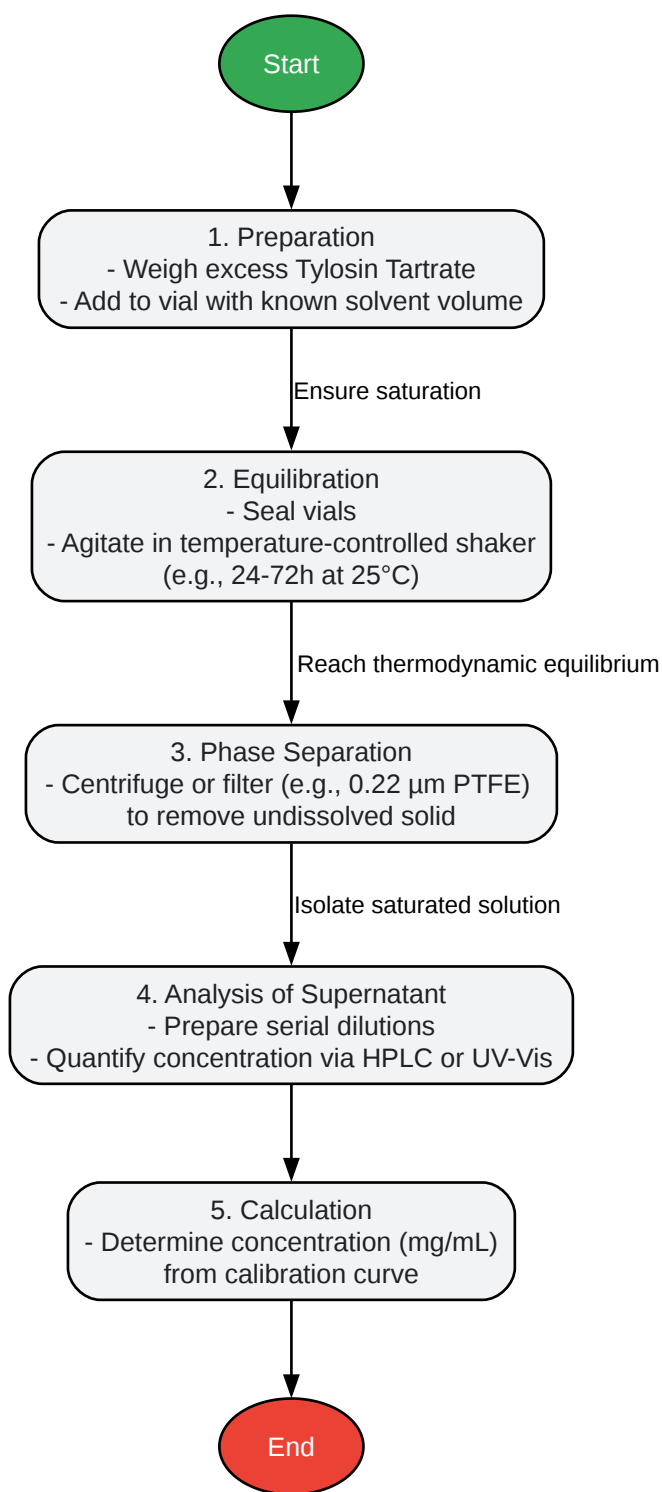
[Click to download full resolution via product page](#)

Caption: Factors like pH, temperature, and solvent properties dictate the physicochemical state of tylosin tartrate, which in turn governs its observed solubility.

Experimental Protocol: Thermodynamic Solubility Determination via the Shake-Flask Method

The shake-flask method is the gold-standard technique for determining thermodynamic (or equilibrium) solubility[24]. It measures the concentration of a saturated solution that is in equilibrium with an excess of the solid drug. The protocol described below is a self-validating system designed for accuracy and reproducibility.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. amarischemicalsolutions.com \[amarischemicalsolutions.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. advacarepharma.com \[advacarepharma.com\]](#)
- [4. Tylosin Tartrate Granular or Powder Raw Material, API CAS 1405-54-5 Manufacturers and Suppliers - Price - Fengchen \[fengchengroup.com\]](#)
- [5. veterinaryworld.org \[veterinaryworld.org\]](#)
- [6. Shake-Flask Aqueous Solubility assay \(Kinetic solubility\) \[protocols.io\]](#)
- [7. enamine.net \[enamine.net\]](#)
- [8. Tylosin tartrate \[sitem.herts.ac.uk\]](#)
- [9. Tylosin | 1401-69-0 \[chemicalbook.com\]](#)
- [10. Tylosin Tartrate | C50H83NO23 | CID 60196281 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. molekula.com \[molekula.com\]](#)
- [12. usbio.net \[usbio.net\]](#)
- [13. hchengbio.com \[hchengbio.com\]](#)
- [14. molekula.com \[molekula.com\]](#)
- [15. Tylosin Tartrate, The water soluble Tylosin – Pak Veterinary Services \[pakveterinary.com\]](#)
- [16. selleckchem.com \[selleckchem.com\]](#)
- [17. Tylosin tartrate | 1405-54-5 \[chemicalbook.com\]](#)
- [18. sdhopebiotech.com \[sdhopebiotech.com\]](#)
- [19. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [20. raybiotech.com \[raybiotech.com\]](#)
- [21. \[Effect of the pH of the medium and of temperature on tylosin stability\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
- [23. espublisher.com \[espublisher.com\]](#)
- [24. dissolutiontech.com \[dissolutiontech.com\]](#)
- [To cite this document: BenchChem. \[A Whitepaper for Researchers and Drug Development Professionals\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

[\[https://www.benchchem.com/product/b16368602/docs#a-whitepaper-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b16368602/docs#a-whitepaper-for-researchers-and-drug-development-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)